

2-(p-Chlorophenyl)-2-hydroxyacetamide proper disposal procedures

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Compound of Interest

Compound Name: 2-(p-Chlorophenyl)-2-hydroxyacetamide

CAS No.: 18584-27-5

Cat. No.: B093745

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Operational Guide: Safe Disposal and Management of **2-(p-Chlorophenyl)-2-hydroxyacetamide**

Executive Summary & Chemical Profile

2-(p-Chlorophenyl)-2-hydroxyacetamide (often referred to as 4-chloromandelamide) is a critical intermediate in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) and other pharmaceutical agents.[1][2] Its disposal requires strict adherence to Halogenated Organic Waste protocols.[1] Improper disposal not only violates EPA/RCRA regulations but can also damage incinerator scrubbers due to the generation of hydrochloric acid (HCl) during combustion.

This guide provides a self-validating workflow for the containment, classification, and final disposal of this compound, ensuring compliance with 40 CFR 261-268.

Chemical Identification Data

Property	Specification
Chemical Name	2-(4-Chlorophenyl)-2-hydroxyacetamide
Functional Class	Halogenated Aromatic Amide
Physical State	Solid (White to off-white powder)
Primary Hazard	Skin/Eye Irritant (H315, H319); Toxic Combustion Products (HCl, NOx)
Waste Stream	Halogenated Organic (Do NOT mix with non-halogenated solvents)

Safety & Handling (The "Know Before You Throw" Protocol)

Before initiating disposal, the operator must verify the state of the waste.^[1] This compound poses a risk of inhalation (dust) and contact dermatitis.^[1]

- PPE Requirements: Nitrile gloves (double-gloved recommended for solids), lab coat, safety goggles, and a N95/P100 dust mask if handling dry powder outside a fume hood.^[1]
- Incompatibility Alert: Do not mix with strong oxidizers or strong acids.^[1] Hydrolysis may yield 4-chloromandelic acid and ammonium salts.^[1]

Waste Characterization & Classification

To ensure downstream compliance, you must characterize the waste correctly at the point of generation.^[1]

Why Classification Matters: This compound contains Chlorine.^[1] When incinerated, it produces acidic gases (HCl).^[1]

- Scenario A (Correct): Labeled as "Halogenated."^{[1][3][4]} The disposal facility uses a rotary kiln with a caustic scrubber to neutralize the acid.
- Scenario B (Incorrect): Labeled as "General Organic." The waste may be routed to a fuel blending program or an incinerator without adequate scrubbing, leading to equipment

corrosion and regulatory fines.^[1]

RCRA Status (USA)

While **2-(p-Chlorophenyl)-2-hydroxyacetamide** is not explicitly P-listed or U-listed, it is regulated under Land Disposal Restrictions (LDR) for Halogenated Organic Compounds (HOCs).^[1]^[2] It must be treated via incineration.^[1]

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Compound or Spill Debris)

Use this for expired reagents, reaction precipitates, or contaminated solid media.^[1]

- Containment: Place the solid material into a clear, chemically resistant plastic bag (polyethylene).
- Double Bagging: Seal the first bag and place it inside a second bag to prevent outer contamination.
- Labeling: Attach a hazardous waste tag.
 - Must Read: "Hazardous Waste - Solid - Halogenated Organic."^[1]
 - Constituents: List "**2-(p-Chlorophenyl)-2-hydroxyacetamide**" explicitly.
- Storage: Place the bagged waste into the satellite accumulation area's dedicated blue-lid drum (standard color code for solids/halogenated, verify with your local EHS).

Protocol B: Liquid Waste (Mother Liquor/Filtrates)

Use this for reaction solvents containing the dissolved intermediate.^[1]

- Segregation: Do NOT pour into the "Non-Halogenated" (e.g., Acetone/Ethanol only) carboy.^[1]
- Container: Use the Halogenated Waste carboy (often red or yellow tagged).^[1]

- Compatibility Check: Ensure the solvent carrier is compatible with the carboy material (HDPE is standard).[1]
- Logging: Record the approximate concentration of the amide in the waste log. This helps the disposal contractor calculate the chlorine load.[1]

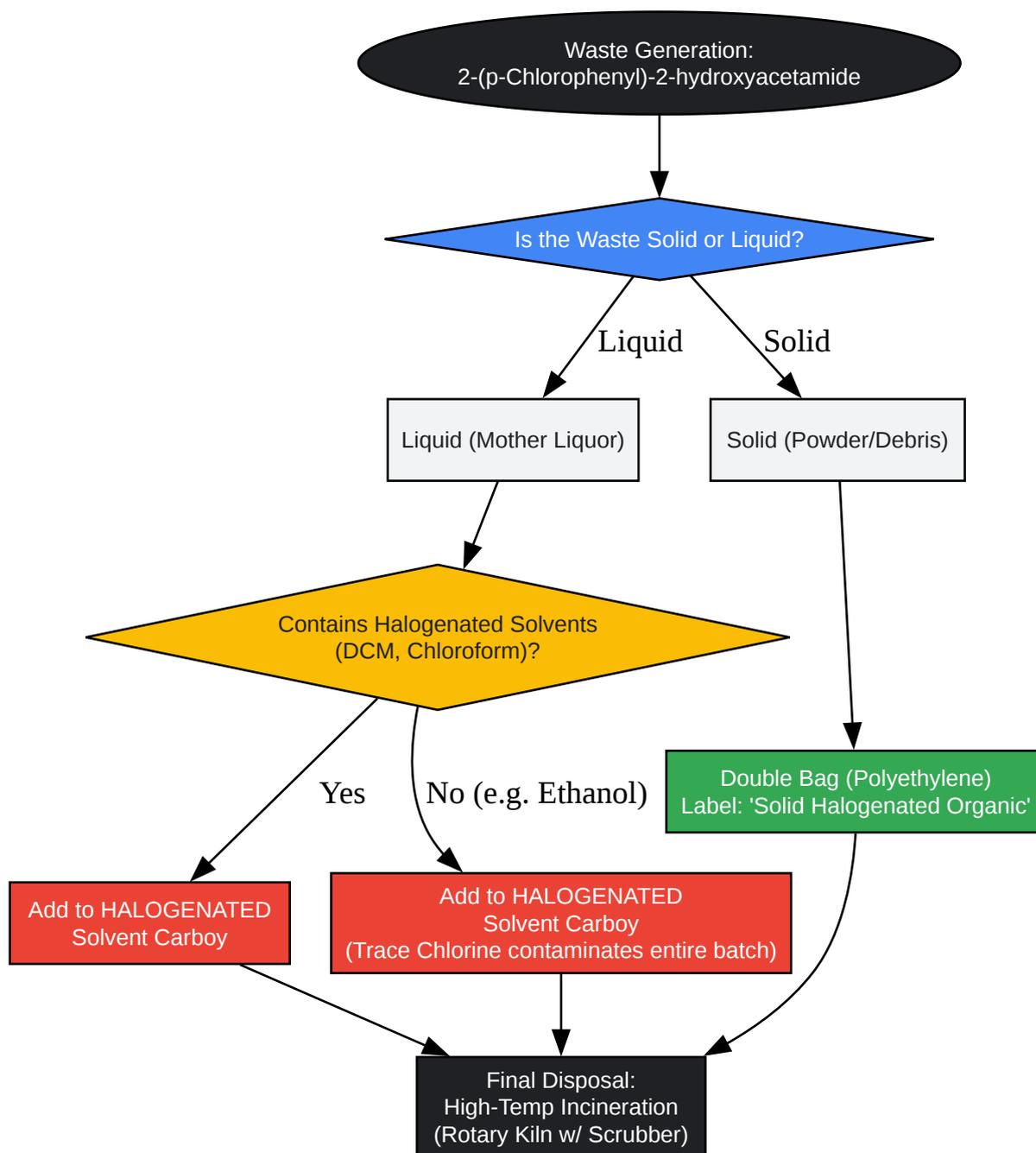
Emergency Response: Spill Management

Scenario: A 50g bottle drops and shatters on the benchtop.

- Evacuate & Ventilate: Clear the immediate area.[1] If dust is visible, wait 10 minutes for settling or use a fume hood purge.[1]
- PPE Up: Don respiratory protection (N95 minimum) and double gloves.[1]
- Dry Cleanup (Preferred):
 - Cover the spill with a dust suppressant (or wet paper towels) to prevent aerosolization.[1]
 - Scoop material using a plastic dustpan or index card.[1]
 - Place shards and powder into a wide-mouth waste jar.[1]
- Wet Polish: Wipe the surface with a soap/water solution.[1] Place wipes in the solid waste bag.[1]
- Disposal: Treat all cleanup materials as Protocol A (Solid Halogenated Waste).[1]

Operational Decision Logic (Workflow)

The following diagram illustrates the critical decision points for segregating this specific chemical to avoid cross-contamination fees.



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Figure 1: Waste segregation decision tree ensuring all streams containing the chlorophenyl moiety are routed to halogen-compatible incineration.

References

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- American Chemical Society (ACS). Guide to Chemical Spill Response in Laboratories.^[1] Retrieved from [[Link](#)]

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